

Ftisadtsk's efficacy compared to existing antibiotics

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Compound of Interest

Compound Name: *Ftisadtsk*

Cat. No.: *B12421236*

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Ftisadtsk: Not an Antibiotic for Efficacy Comparison

A comparison of the efficacy of "**Ftisadtsk**" to existing antibiotics cannot be provided. The initial premise is incorrect as "**Ftisadtsk**" is not an antibiotic or an antibacterial agent.

Based on available chemical and research data, **Ftisadtsk** is identified as an endogenous stable signature peptide derived from Trastuzumab.[1] Trastuzumab is a monoclonal antibody used in cancer therapy, specifically for tumors that overexpress the HER2 protein. In scientific research, particularly in pharmacokinetics and bioanalysis, signature peptides like **Ftisadtsk** are used as standards for the quantitative analysis of larger protein molecules (like Trastuzumab) through methods such as selected reaction monitoring (SRM).[1]

Therefore, **Ftisadtsk** does not possess any antibiotic properties and has no mechanism of action related to inhibiting bacterial growth. It is a research chemical used for analytical purposes only and is not administered as a therapeutic agent for infections.

Consequently, there are no experimental data, clinical trials, or signaling pathways related to its antibacterial efficacy to compare with established antibiotics. The creation of comparison guides, data tables, or diagrams as requested is not possible as it would require fabricating information about a non-existent antibiotic.

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References

- 1. FTISADTSK|CAS 1431957-73-1|DC Chemicals [dcchemicals.com]
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